

Application Note: Reconstitution and Solvent Solubility Profiling of (Des-Asp1, Ile8)-Angiotensin II

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Compound of Interest

Compound Name: (Des-Asp1,Ile8)-Angiotensin II

Cat. No.: B12113483

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Executive Summary

(Des-Asp1, Ile8)-Angiotensin II (also known as [Ile7]-Angiotensin III) is a potent, selective peptide antagonist of the Angiotensin II type 1 (AT1) and type 2 (AT2) receptors [1]. Widely utilized in cardiovascular, renal, and neurological research to study the renin-angiotensin system, proper handling and reconstitution of this heptapeptide are critical for maintaining its structural integrity and biological efficacy [4]. This application note provides a comprehensive, mechanistically grounded guide to its solubility profile, contrasting aqueous (Water/PBS) and organic (DMSO) solvent systems, alongside field-proven reconstitution protocols.

Physicochemical Properties & Mechanistic Solubility Profile

Understanding the molecular architecture of (Des-Asp1, Ile8)-Angiotensin II is essential for predicting its solvent behavior and preventing experimental artifacts.

- Sequence: Arg-Val-Tyr-Ile-His-Pro-Ile[2]

- Molecular Weight: 897.1 g/mol [2]
- Molecular Formula: C₄₃H₆₈N₁₂O₉ [2]

The Causality of Solubility: Peptide solubility is dictated by the thermodynamic balance between its hydrophilic and hydrophobic residues.

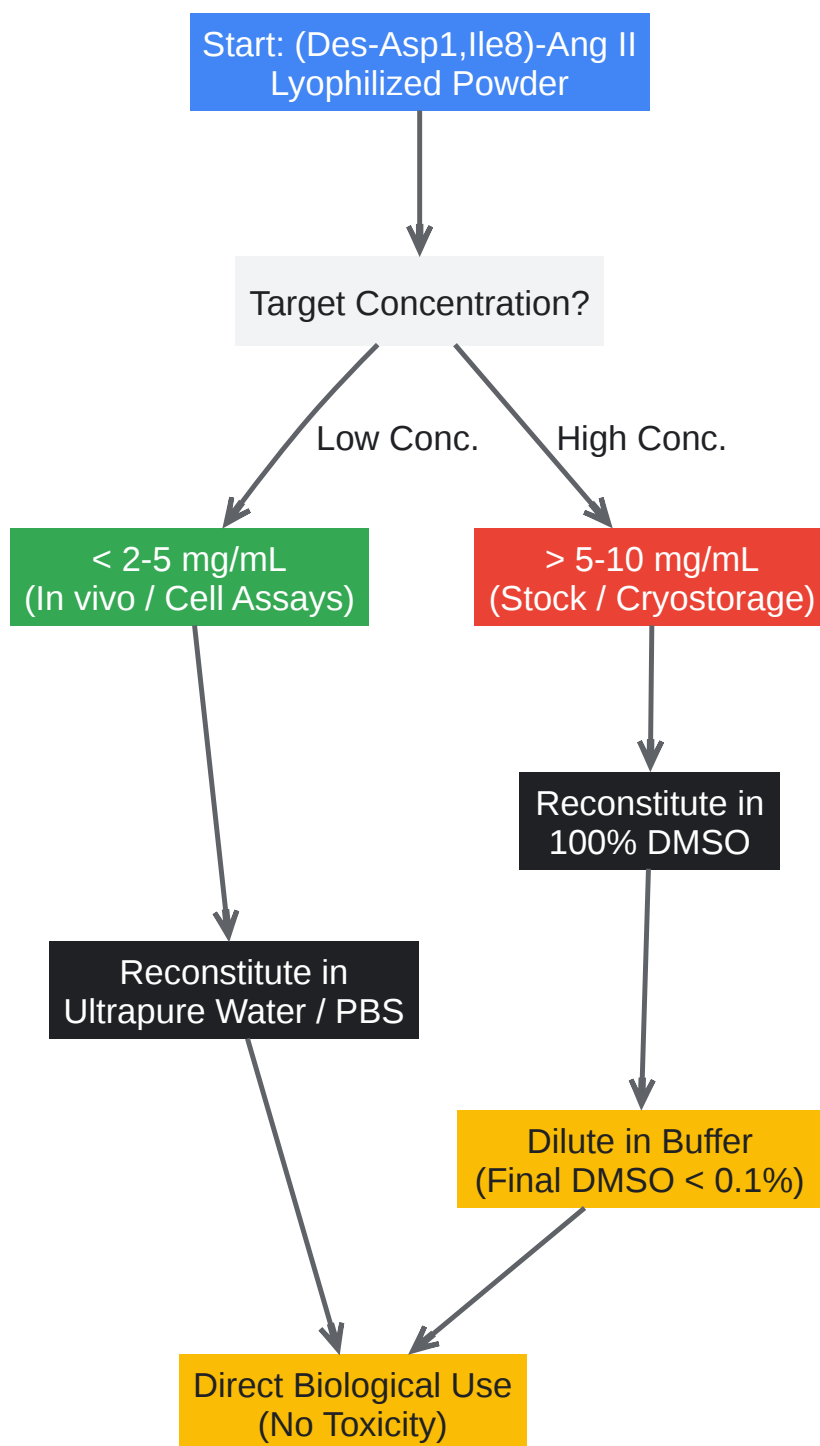
- Aqueous Solubility (Water/PBS): The N-terminal Arginine (pK_a ~12.5) and the internal Histidine (pK_a ~6.0) confer a net positive charge to the peptide at a slightly acidic to neutral pH. This charge polarization enhances ion-dipole interactions with water molecules, allowing for spontaneous dissolution at lower concentrations (< 5 mg/mL).
- Organic Solubility (DMSO): The peptide contains a dense hydrophobic core consisting of Valine, Tyrosine, Isoleucine, and Proline. At high concentrations, these non-polar side chains can drive intermolecular aggregation via hydrophobic collapse and beta-sheet formation. Dimethyl sulfoxide (DMSO), a polar aprotic solvent, effectively disrupts these intermolecular hydrogen bonds and solvates the hydrophobic domains, enabling the generation of high-density stock solutions (> 10 mg/mL) [3].

Solvent Comparison: Water vs. DMSO

Selecting the correct solvent is a function of the target concentration and the downstream biological application. To ensure experimental success, consult the comparative data below.

Parameter	Ultrapure Water / PBS	Dimethyl Sulfoxide (100% DMSO)
Primary Use Case	Direct use in cell culture and in vivo models.	High-concentration stock generation and cryostorage.
Maximum Solubility	~2 - 5 mg/mL	> 10 - 20 mg/mL [3]
Biological Toxicity	None (Physiological environment).	Cytotoxic at high final concentrations.
Preparation Caveat	May require mild sonication or pH adjustment.	Must be diluted prior to biological assays (Final DMSO < 0.1%).
Storage Stability	Susceptible to microbial growth and hydrolysis.	Highly stable; prevents aggregation during freeze-thaw cycles.

Workflow Visualization



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Figure 1: Solvent selection and reconstitution workflow for **(Des-Asp1,Ile8)-Angiotensin II**.

Experimental Protocols

The following protocols are designed as self-validating systems to ensure maximum peptide recovery, structural fidelity, and reproducibility across assays.

Protocol A: Aqueous Reconstitution (For Biological Assays)

Use this protocol when the required concentration is ≤ 5 mg/mL and the presence of organic solvents would confound assay results.

- **Equilibration:** Remove the lyophilized peptide from -20°C storage and allow the sealed vial to equilibrate to room temperature in a desiccator for 30 minutes.
 - **Causality:** Opening a cold vial introduces atmospheric condensation. Moisture rapidly induces peptide hydrolysis and degrades the stability of the lyophilized powder.
- **Centrifugation:** Briefly centrifuge the vial at 10,000 x g for 30 seconds.
 - **Causality:** Lyophilized powder often disperses onto the walls and cap during shipping. Centrifugation ensures all material is pelleted at the bottom, preventing mass loss upon opening.
- **Solvent Addition:** Add the calculated volume of sterile, endotoxin-free Ultrapure Water or PBS (pH 7.2 - 7.4) directly to the pellet.
- **Agitation:** Vortex gently for 15-30 seconds.
- **Self-Validating Check:** Hold the vial against a light source. The solution must be completely transparent and colorless.
 - **Troubleshooting:** If the solution appears opalescent or contains micro-particulates, the hydrophobic residues are resisting solvation. Place the vial in a room-temperature ultrasonic water bath for 2-5 minutes. If cloudiness persists, add 1-2% (v/v) of 0.1 M Acetic Acid to fully protonate the Histidine residue, which will instantly clarify the solution.

Protocol B: DMSO Reconstitution (For High-Density Stocks)

Use this protocol for generating concentrated stocks (> 5 mg/mL) for long-term cryostorage.

- Preparation: Follow steps 1 and 2 from Protocol A to equilibrate and pellet the peptide.
- Solvent Choice: Use only anhydrous, cell-culture grade DMSO (≥99.9% purity).
 - Causality: Standard laboratory DMSO is highly hygroscopic and absorbs atmospheric moisture over time. Water-contaminated DMSO can trigger unpredictable peptide precipitation and accelerated degradation.
- Dissolution: Add the required volume of DMSO and pipette up and down 5-10 times. Avoid introducing air bubbles, which can cause oxidation of the Tyrosine and Histidine residues.
- Self-Validating Check: The peptide should dissolve instantaneously in DMSO, yielding a crystal-clear solution without the need for sonication.
- Aliquoting & Storage: Divide the stock solution into single-use aliquots using low-protein-binding microcentrifuge tubes. Store immediately at -80°C.
 - Causality: Peptides containing hydrophobic regions (Ile, Val, Tyr) readily adsorb onto standard polypropylene surfaces. Low-bind tubes prevent concentration loss. Furthermore, aliquoting prevents repeated freeze-thaw cycles, which induce mechanical shearing and irreversible peptide aggregation.
- Downstream Application: Prior to the assay, dilute the DMSO stock into your working biological buffer. Ensure the final DMSO concentration is < 0.1% (v/v) to prevent solvent-induced cytotoxicity or off-target receptor modulation [3].

References

- Synthesis and evaluation of (Des-Asp1)angiotensin I as a precursor for (Des-Asp1)angiotensin II ("Angiotensin III") PubMed (National Institutes of Health). URL: [\[Link\]](#)
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